Technical Guide: 1-Acetyl-5-nitroindolin-2-one[1][2]

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Compound of Interest

Compound Name:	*1-Acetyl-5-nitroindolin-2-one*
CAS No.:	*114985-63-6*
Cat. No.:	*B168530*

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Executive Summary

1-Acetyl-5-nitroindolin-2-one (CAS: 114985-63-6) is a functionalized oxindole derivative serving as a versatile scaffold in medicinal chemistry.[1][2][3] It is primarily utilized as a precursor for 3-substituted indolinone kinase inhibitors (e.g., analogs of Sunitinib).[4] The compound features three distinct reactive centers: the electrophilic C3-methylene position (active for aldol/Knoevenagel condensations), the reducible C5-nitro group, and the labile N1-acetyl protecting group.[4] This guide outlines the optimized synthesis, reactivity mechanisms, and handling protocols for research and development applications.

Chemical Identity & Physical Properties[3][5][6]

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Property	Data
IUPAC Name	1-Acetyl-5-nitro-1,3-dihydro-2H-indol-2-one
Common Name	1-Acetyl-5-nitrooxindole
CAS Number	114985-63-6
Molecular Formula	$C_{10}H_8N_2O_4$
Molecular Weight	220.18 g/mol
Appearance	Yellow to orange crystalline powder
Melting Point	175–178 °C (Decomposes)
Solubility	Soluble in DMSO, DMF, hot Acetonitrile; Insoluble in Water
pKa (C3-H)	~18 (Estimated; acidified by N-acetyl and C2-carbonyl)

Synthetic Routes & Optimization

Two primary routes exist for the synthesis of **1-Acetyl-5-nitroindolin-2-one**. Route A (Nitration) is preferred for its regioselectivity and yield, while Route B (Acetylation) is often hampered by the poor nucleophilicity of the 5-nitro precursor.[4]

Preferred Route: Regioselective Nitration

This pathway utilizes the directing effects of the N-acetyl group to install the nitro group at the C5 position.[4]

- Substrate: 1-Acetylindolin-2-one (1-Acetyloxindole)
- Reagents: Fuming Nitric Acid (

  ), Sulfuric Acid (

)[4]
- Mechanism: Electrophilic Aromatic Substitution (

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).[4] The N-acetyl group is an ortho/para director, while the C2-carbonyl is a meta director.[4] These directing effects reinforce substitution at the C5 position.[4]

Protocol 1: Nitration Workflow

- Preparation: Dissolve 1-acetylindolin-2-one (10 mmol) in concentrated

  (10 mL) at -5°C.
- Addition: Dropwise add fuming

  (1.1 eq) maintaining internal temperature < 0°C. Caution: Exothermic.
- Reaction: Stir at 0°C for 1 hour. Monitor by TLC (EtOAc:Hexane 1:1).[4]
- Quench: Pour reaction mixture onto crushed ice (100 g).
- Isolation: Filter the resulting yellow precipitate. Wash with cold water until pH is neutral.[4]
- Purification: Recrystallize from Ethanol/DMF to yield **1-Acetyl-5-nitroindolin-2-one**.

Alternative Route: Acetylation

Direct acetylation of 5-nitroindolin-2-one is challenging due to the electron-withdrawing nitro group reducing the nucleophilicity of the amide nitrogen.[4]

- Reagents: Acetic Anhydride (

  ), catalytic

  or DMAP.[4]
- Risk: Extended heating can lead to O-acetylation (forming the enol acetate) or tri-acetylation side products.[4]

Synthesis Pathway Diagram[3]

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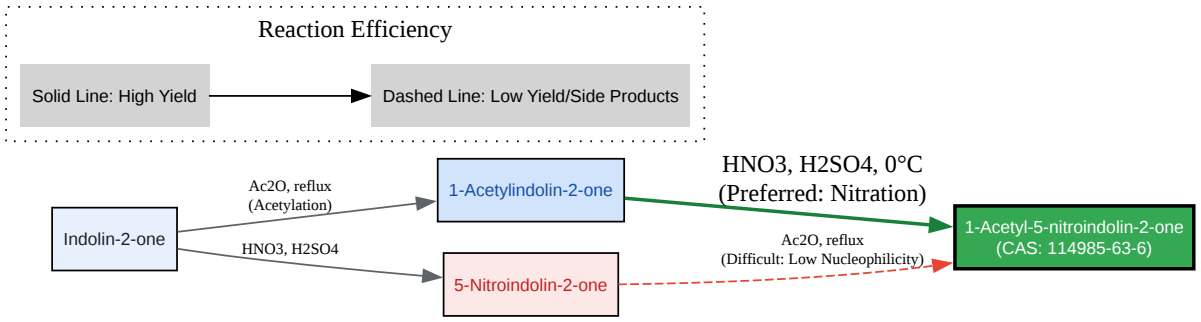

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Figure 1: Comparative synthetic pathways. The nitration of 1-acetylindolin-2-one (Green path) is the standard industrial route.

Reactivity Profile & Mechanistic Insights[3][7]

The chemical utility of **1-Acetyl-5-nitroindolin-2-one** stems from its three distinct reactive sites.

C3-Methylene Reactivity (Knoevenagel Condensation)

The C3 protons are acidic (

).[4] The N-acetyl group enhances this acidity by inductively withdrawing electron density from the ring system.[4]

- Reaction: Condensation with aromatic aldehydes.[4]
- Conditions: Ethanol/Piperidine (cat.) or Acetic Acid/Sodium Acetate.[4]
- Application: Synthesis of 3-benzylidene derivatives (kinase inhibitor scaffolds).[4]
- Note: The N-acetyl group is often cleaved in situ or in a subsequent step to yield the free NH-lactam, which is required for hydrogen bonding in the ATP-binding pocket of kinases.[4]

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Nitro Group Reduction

The C5-nitro group is a masked amine.[4]

- Methods:
  - Catalytic Hydrogenation:

    , Pd/C in MeOH/THF.[4]
  - Chemical Reduction: Fe/HCl or

    in EtOH.[4]
- Product: 1-Acetyl-5-aminoindolin-2-one.[4] This amine can be further derivatized (e.g., amide coupling) to tune drug solubility and potency.[4]

N-Deacetylation

The N-acetyl group acts as a protecting group during nitration but is often removed to restore the NH pharmacophore.[4]

- Conditions:
  - Acidic: HCl/MeOH, reflux (removes acetyl without affecting nitro).[4]
  - Basic: NaOH/MeOH (rapid, but may cause ring opening if not controlled).[4]

Reactivity Flowchart

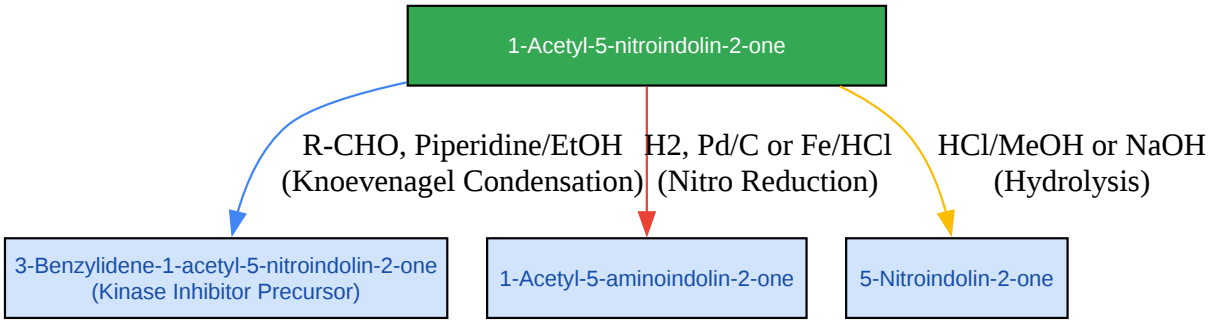

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Figure 2: Divergent reactivity profile.[4] The C3 condensation is the primary application in drug discovery.[4]

Pharmaceutical Applications

The 5-nitroindolin-2-one scaffold is a bioisostere of the 5-fluoroindolin-2-one core found in Sunitinib (Sutent), a multi-targeted receptor tyrosine kinase (RTK) inhibitor.

- Mechanism of Action: The indolinone core mimics the adenine ring of ATP, binding to the hinge region of the kinase domain.[4]
- SAR (Structure-Activity Relationship):
  - C3-Position: The benzylidene moiety occupies the hydrophobic pocket adjacent to the ATP binding site.[4]
  - C5-Position: Substituents here (Nitro, Amino, Fluoro) interact with the solvent-accessible region or specific residues in the catalytic cleft.[4] The nitro group provides strong electron-withdrawing character, altering the electronics of the aromatic ring.[4]

Handling & Stability

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Protect from light.[4]
- Stability: Stable under standard laboratory conditions. Avoid strong bases which can induce ring opening or polymerization.[4]
- Safety:
  - Nitro Compounds: Potentially energetic.[4] Do not heat neat material above 200°C.[4]
  - Sensitizer: Treat as a potential skin sensitizer and irritant.[4] Use standard PPE (Nitrile gloves, safety glasses, fume hood).[4]

References

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(Note: Specific CAS 114985-63-6 is a specialized intermediate; general protocols for N-acyl-5-nitroindoles are adapted from standard heterocyclic chemistry literature.)[4]

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